

Application Note: Quantification of 2-Octyldecanoic Acid in Tissues

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Compound of Interest

Compound Name: 2-Octyldecanoic acid

CAS No.: 619-39-6

Cat. No.: B1670072

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Octyldecanoic acid is a branched-chain fatty acid (BCFA) that plays a role in various biological processes. BCFAs are integral components of cell membranes, particularly in bacteria, and are found in the human diet through consumption of dairy products and ruminant meats.^{[1][2][3]} The analysis of **2-Octyldecanoic acid** in tissues is crucial for understanding its physiological and pathological roles, including its influence on metabolic regulation and immune modulation.^{[1][2]} This application note provides detailed protocols for the quantification of **2-Octyldecanoic acid** in biological tissues using Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Data Presentation: Quantitative Parameters

The following tables summarize key quantitative parameters for the analysis of branched-chain fatty acids. These values are representative and may vary depending on the specific instrumentation, methodology, and sample matrix.

Table 1: Quantitative Parameters for BCFA Analysis by GC-MS

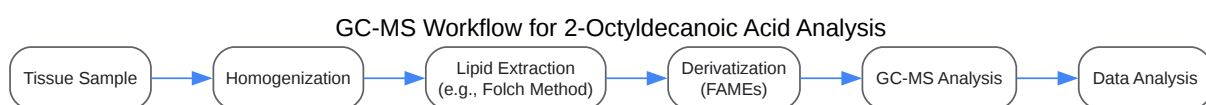
Analyte Type	Derivatization Reagent	Limit of Detection (LOD)	Reference
Short-chain BCFAs	Pentafluorobenzyl bromide (PFBBBr)	0.244 - 0.977 μ M	[1]
Volatile short-chain fatty acids (C2–C6)	Fatty acid methyl ester (FAME) derivatization	5–10 ng/mL	[1]

Table 2: Quantitative Parameters for BCFA Analysis by LC-MS/MS

Analyte Type	Internal Standard	Limit of Detection (LOD)	Reference
Various BCFAs	Isotope-labeled internal standards	As low as 0.5 ng/mL	[1]
Branched-chain keto acids (BCKAs)	^{13}C -labeled ketoacid	20 nM	[1]

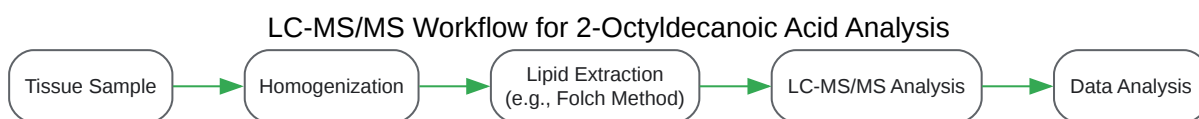
Experimental Workflows

The accurate quantification of **2-Octyldecanoic acid** in tissues requires meticulous sample preparation and analysis. Below are diagrams outlining the general workflows for GC-MS and LC-MS/MS analysis.



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GC-MS Workflow for **2-Octyldecanoic Acid** Analysis



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LC-MS/MS Workflow for **2-Octyldecanoic Acid** Analysis

Experimental Protocols

Protocol 1: Sample Preparation and Lipid Extraction (Modified Folch Method)

This protocol is suitable for both GC-MS and LC-MS/MS analysis.

Materials:

- Tissue sample (e.g., liver, adipose, brain)
- Chloroform
- Methanol
- 0.9% NaCl solution
- Homogenizer (e.g., bead beater, rotor-stator)
- Glass centrifuge tubes with Teflon-lined caps
- Nitrogen evaporator

Procedure:

- Accurately weigh approximately 100-200 mg of frozen tissue.
- Place the tissue in a suitable homogenization tube.

- Add 20 volumes of a cold 2:1 (v/v) chloroform:methanol mixture (e.g., 4 mL for 200 mg of tissue).
- Homogenize the tissue on ice until a uniform suspension is achieved.
- Transfer the homogenate to a glass centrifuge tube.
- Add 0.25 volumes of 0.9% NaCl solution to the homogenate (e.g., 1 mL for 4 mL of homogenate) to induce phase separation.
- Vortex the mixture vigorously for 1 minute.
- Centrifuge at 2,000 x g for 10 minutes to separate the layers.
- Carefully collect the lower organic (chloroform) layer containing the lipids using a glass Pasteur pipette and transfer it to a clean glass tube.
- Evaporate the solvent under a gentle stream of nitrogen. The dried lipid extract is now ready for derivatization (for GC-MS) or direct analysis (for LC-MS/MS).

Protocol 2: GC-MS Analysis of 2-Octyldecanoic Acid after Derivatization to a Fatty Acid Methyl Ester (FAME)

Materials:

- Dried lipid extract from Protocol 1
- Boron trifluoride-methanol (BF₃/MeOH) solution (14%)
- Hexane
- Saturated NaCl solution
- GC-MS system

Procedure:

- To the dried lipid extract, add 2 mL of 14% BF₃/MeOH solution.

- Tightly cap the tube and heat at 100°C for 30 minutes.
- Cool the tube to room temperature.
- Add 1 mL of hexane and 1 mL of saturated NaCl solution.
- Vortex vigorously for 1 minute to extract the FAMES into the hexane layer.
- Centrifuge at 1,000 x g for 5 minutes to separate the phases.
- Carefully transfer the upper hexane layer to a clean GC vial for analysis.

GC-MS Conditions (Example):

- Column: DB-23 (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
- Carrier Gas: Helium at a constant flow of 1.0 mL/min
- Injector Temperature: 250°C
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 2 min
 - Ramp: 10°C/min to 250°C, hold for 5 min
- MS Source Temperature: 230°C
- Ionization Mode: Electron Impact (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM) or full scan

Protocol 3: LC-MS/MS Analysis of 2-Octyldecanoic Acid

Materials:

- Dried lipid extract from Protocol 1
- Acetonitrile (ACN)

- Methanol (MeOH)
- Water with 0.1% formic acid
- LC-MS/MS system

Procedure:

- Reconstitute the dried lipid extract in a suitable volume of a compatible solvent (e.g., 100 μ L of 90:10 ACN:water).
- Vortex and centrifuge to pellet any insoluble material.
- Transfer the supernatant to an LC vial for analysis.

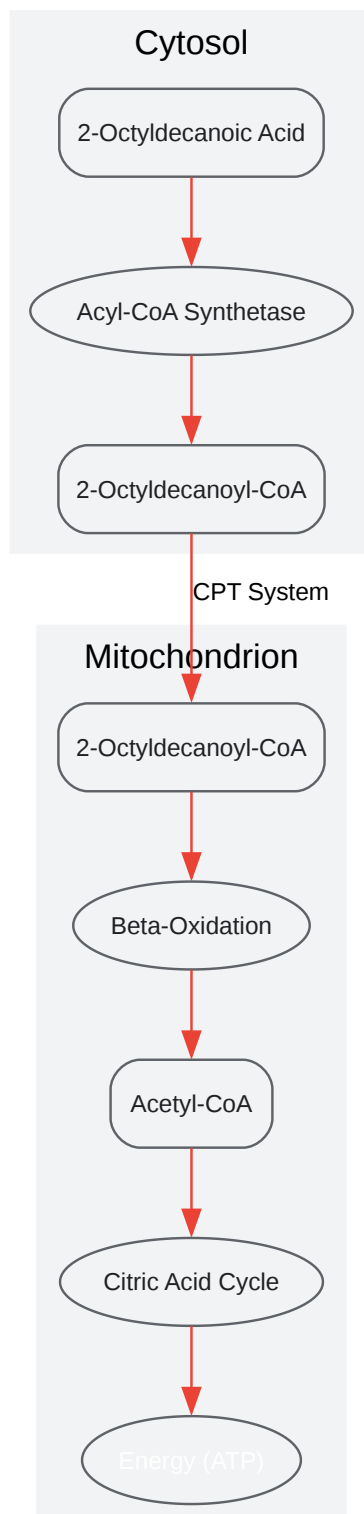
LC-MS/MS Conditions (Example):

- Column: C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 μ m)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: A suitable gradient to separate the analyte from the matrix (e.g., start at 60% B, increase to 98% B over 10 minutes).
- Flow Rate: 0.3 mL/min
- Ionization Mode: Electrospray Ionization (ESI), negative mode
- Acquisition Mode: Multiple Reaction Monitoring (MRM)

Metabolic Pathway Context

2-Octyldecanoic acid, as a branched-chain fatty acid, is expected to enter the fatty acid metabolism pathway. The general pathway involves activation to an acyl-CoA, followed by mitochondrial beta-oxidation to produce acetyl-CoA, which can then enter the citric acid cycle for energy production.

General Fatty Acid Metabolism Pathway

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General Fatty Acid Metabolism Pathway

Conclusion

The quantification of **2-Octyldecanoic acid** in tissues can be reliably achieved using either GC-MS or LC-MS/MS. The choice of method will depend on the available instrumentation, the required sensitivity, and the sample throughput. Proper sample preparation, including efficient lipid extraction and, for GC-MS, derivatization, is critical for accurate results. The protocols and information provided in this application note serve as a comprehensive guide for researchers and scientists in the field of lipid analysis and drug development.

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References

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